

An In-depth Technical Guide to Mercury(II) Phosphate

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Compound of Interest

Compound Name: Mercury phosphate

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This technical guide provides a comprehensive overview of mercury(II) phosphate, including its chemical identifiers, physical and chemical properties, synthesis, and analytical methods. The document also explores the toxicological aspects of mercuric ions, which is crucial for handling and considering any potential application.

Chemical Identifiers and Physical Properties

Mercury(II) phosphate, with the chemical formula $\text{Hg}_3(\text{PO}_4)_2$, is a key inorganic mercury compound. It is identified by several registry numbers and nomenclature systems.^{[1][2]} Below is a summary of its primary identifiers and physical characteristics.

Table 1: Chemical Identifiers for Mercury(II) Phosphate

Identifier	Value
Chemical Name	Mercury(II) Phosphate
Synonyms	Mercuric phosphate, Trimercury diphosphate, Mercury phosphate (3:2)[2][3][4]
CAS Number	7782-66-3[1], 10451-12-4[2][4]
Molecular Formula	$\text{Hg}_3(\text{PO}_4)_2$ [1][3]
Molecular Weight	791.71 g/mol [3][5]
PubChem CID	151514[1]
EC Number	233-939-1[5]
InChI	InChI=1S/3Hg.2H3O4P/c;;;21-5(2,3)4/h;;;2(H3,1,2,3,4)/q3*+2;;/p-6[1]
Canonical SMILES	[O-]P(=O)([O-])[O-].[O-]P(=O)([O-])[O-].[Hg+2].[Hg+2].[Hg+2][1]

Table 2: Physical and Chemical Properties of Mercury(II) Phosphate

Property	Value
Appearance	Heavy, white or yellowish powder.[2][6][7]
Solubility	Insoluble in water and ethanol; soluble in acid solutions.[6][7]
Density	7.39 g/cm ³ [5]
Melting Point	Not applicable; decomposes on heating.[5][8]
Boiling Point	Not applicable[5]
Thermal Stability	Decomposes upon heating, releasing toxic mercury fumes and oxygen.[8] Metal phosphates are generally thermally stable, but mercury compounds can be an exception.[9]

Experimental Protocols

A common method for the synthesis of mercury(II) phosphate involves the reaction of a soluble mercury(II) salt with a phosphate source. A specific procedure is outlined below.[\[10\]](#)

Materials:

- Mercury(II) oxide (HgO)
- Hot concentrated phosphoric acid (H₃PO₄, d: 1.7)
- Deionized water
- Filtration apparatus
- Drying apparatus (desiccator with P₄O₁₀)

Procedure:

- In a fume hood, carefully add small portions of mercury(II) oxide to hot (140–150 °C) concentrated phosphoric acid with stirring until the solution is nearly saturated, indicated by the first sign of cloudiness.
- Allow the mixture to cool to approximately 100 °C.
- Add deionized water dropwise to the solution until a precipitate begins to form.
- Allow the mixture to cool to room temperature, during which mercury(II) phosphate will precipitate as colorless leaflets.
- Collect the precipitate by suction filtration and wash it with deionized water.
- Dry the product in a desiccator over P₄O₁₀ under vacuum.

The overall reaction is: $3\text{HgO} + 2\text{H}_3\text{PO}_4 \rightarrow \text{Hg}_3(\text{PO}_4)_2 + 3\text{H}_2\text{O}$ [\[10\]](#)

The determination of the mercury content in mercury(II) phosphate can be achieved using cold vapor atomic absorption spectrometry (CV-AAS), a highly sensitive method for mercury

analysis.[11][12] The sample must first be digested to bring the mercury into an aqueous solution.

Materials:

- Mercury(II) phosphate sample
- Concentrated nitric acid (HNO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Potassium permanganate (KMnO_4) solution (5% w/v)
- Hydroxylamine hydrochloride solution (to remove excess permanganate)
- Stannous chloride (SnCl_2) or sodium borohydride (NaBH_4) as a reducing agent
- Cold Vapor Atomic Absorption Spectrometer

Procedure:

- Accurately weigh a small amount of the mercury(II) phosphate sample and transfer it to a digestion vessel.
- In a fume hood, add a mixture of concentrated nitric acid and sulfuric acid to the sample.
- Heat the mixture according to a validated digestion program to completely dissolve the sample and oxidize any organic matter.
- After cooling, add potassium permanganate solution dropwise until a persistent purple color is obtained to ensure all mercury is in the Hg^{2+} state.
- Before analysis, decolorize the solution by adding hydroxylamine hydrochloride solution.
- Introduce the digested sample solution into the CV-AAS system, where the Hg^{2+} is reduced to elemental mercury (Hg^0) vapor by a reducing agent.

- The mercury vapor is then carried into the absorption cell of the spectrometer, and the absorbance at 253.7 nm is measured and correlated to the mercury concentration using a calibration curve prepared from mercury standards.

Applications in Research and Drug Development

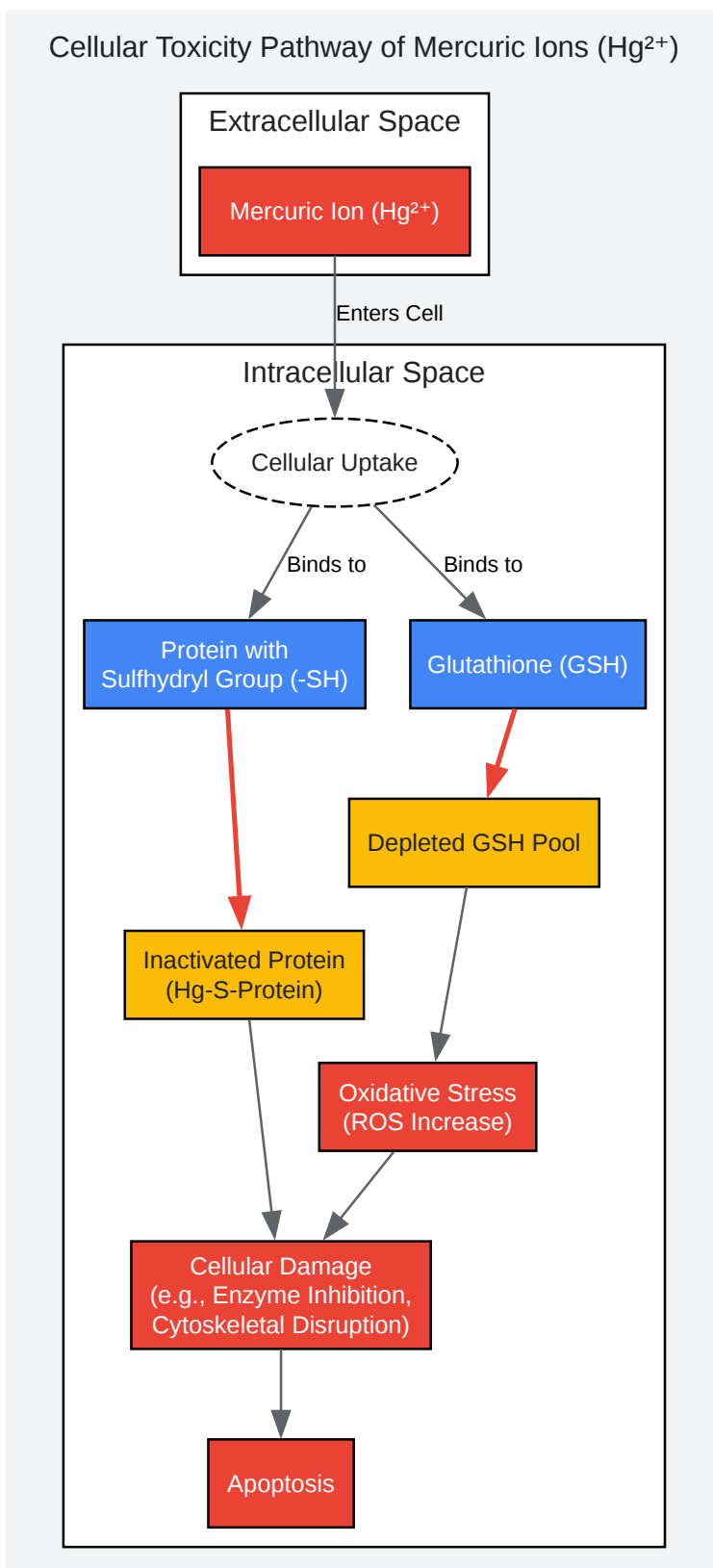
The use of mercury compounds in medicine has a long history, but their applications have been severely curtailed due to their toxicity.^[13] While some organomercury compounds have had roles as antiseptics and diuretics, the specific application of mercury(II) phosphate in drug development is not well-documented in modern literature.^{[14][15]}

The primary interest in mercury(II) phosphate for researchers often lies in its properties as a mercury-containing material and its toxicological profile. There is some research into the catalytic potential of mercury(II) compounds in organic synthesis, though this is a niche and hazardous area of study.^[13] Mercury(II) has been shown to catalyze the cleavage of RNA phosphodiester linkages, which could be of interest in biochemical research.^[16]

Cellular Toxicity Pathway of Mercuric Ions

The toxicity of mercury(II) phosphate is primarily due to the bioavailability of the mercuric ion (Hg^{2+}) upon dissolution in acidic environments or through biological interactions. The primary mechanism of Hg^{2+} toxicity is its high affinity for sulfhydryl (-SH) groups in proteins and other biomolecules.^{[17][18][19]} This interaction can lead to enzyme inhibition, disruption of cellular structures, and oxidative stress.^{[20][21][22]}

The following diagram illustrates the general pathway of mercuric ion cellular toxicity.



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Caption: Cellular toxicity pathway of mercuric ions.

This diagram shows that once mercuric ions enter a cell, they readily bind to sulfhydryl groups on proteins and glutathione. This binding leads to the inactivation of essential proteins and the depletion of the cell's antioxidant defenses, resulting in oxidative stress, cellular damage, and potentially apoptosis (programmed cell death).

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